

# synonyms for N,N',N"-Triphenyl-1,3,5-benzenetriamine

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## Compound of Interest

Compound Name: *N,N',N"-Triphenyl-1,3,5-benzenetriamine*

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An In-depth Technical Guide on **N,N',N"-Triphenyl-1,3,5-benzenetriamine** and its Derivatives for Researchers and Scientists

## Synonyms and Identifiers

**N,N',N"-Triphenyl-1,3,5-benzenetriamine** is an aromatic organic compound with a variety of synonyms and identifiers used across chemical literature and databases.

Systematic and Common Names:

- IUPAC Name: N1,N3,N5-triphenylbenzene-1,3,5-triamine[1]
- Common Synonyms: 1,3,5-Tris(phenylamino)benzene, 1,3,5-Triphenylbenzene

Chemical Identifiers:

- CAS Number: 102664-66-4[2][3][4]
- PubChem CID: 227820[1][2]
- MDL Number: MFCD01463903[1]
- InChI Key: BMQHYGLEATWRFO-UHFFFAOYSA-N[1][2]

# Physicochemical Properties

A summary of the key physicochemical properties of **N,N',N"-Triphenyl-1,3,5-benzenetriamine** is presented in the table below. This data is crucial for understanding its behavior in various applications, from materials science to potential, though less explored, biological contexts.

Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	351.45 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to Gray to Brown powder/crystal	
Melting Point	198 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	530.6 °C at 760 mmHg	<a href="#">[5]</a>
Density	1.222 g/cm <sup>3</sup>	<a href="#">[5]</a>
Flash Point	297.9 °C	<a href="#">[5]</a>
Purity	>98.0% (HPLC)	

## Applications in Materials Science

**N,N',N"-Triphenyl-1,3,5-benzenetriamine** and its derivatives are primarily recognized for their applications in materials science, particularly in the field of organic electronics. Their unique molecular structure, characterized by a central benzene ring with three phenylamino substituents, imparts valuable electronic properties.

### Hole-Transporting Materials:

This class of compounds is widely investigated as hole-transporting materials (HTMs) in various electronic devices.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) The triphenylamine core is an excellent electron donor, facilitating the movement of positive charge carriers (holes). This property is critical for the performance of:

- Perovskite Solar Cells (PSCs): Triphenylamine-based HTMs are essential components in PSCs, contributing to their high power conversion efficiencies.[6][9] They play a crucial role in extracting holes from the perovskite layer and transporting them to the electrode.
- Organic Light-Emitting Diodes (OLEDs): The electronic properties of these materials make them suitable for use in OLEDs, where they facilitate efficient charge injection and transport, leading to improved device performance.[10]

Antioxidants:

Research has shown that 1,3,5-tris(phenylamino)benzene exhibits significant antioxidation properties, particularly at elevated temperatures. It has demonstrated better performance than the commercial antioxidant diphenylamine at 150°C and 210°C, making it a potential candidate for use as a high-temperature antioxidant in applications such as lubricating oils.[11]

## Experimental Protocols

Detailed methodologies for the synthesis of **N,N',N''-Triphenyl-1,3,5-benzenetriamine** and related compounds are crucial for researchers. Below are summaries of synthetic routes reported in the literature.

Synthesis from 3,5-dihydroxyphenol and Aniline:

A reported synthesis of N1,N3,N5-triphenylbenzene-1,3,5-triamine involves the reaction of 3,5-dihydroxyphenol with aniline in the presence of hydrogen chloride.[5]

- Reactants: 3,5-dihydroxyphenol and aniline.
- Catalyst: Hydrogenchloride.
- Reaction Conditions: The reaction mixture is heated at temperatures ranging from 20°C to 190°C for 2 hours.
- Yield: A reference yield of 90.0% has been reported for this method.[5]

Synthesis from 1,3,5-trichlorobenzene and Aniline:

Another synthetic approach utilizes 1,3,5-trichlorobenzene and aniline to produce the target compound.<sup>[5]</sup>

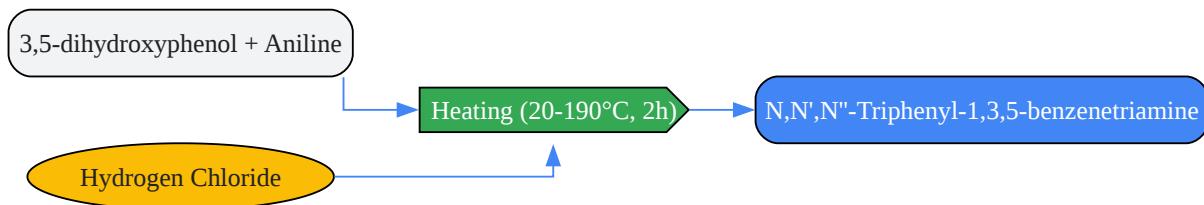
- Reactants: 1,3,5-trichlorobenzene and aniline.
- Yield: A reference yield of 85.0% has been reported.<sup>[5]</sup>

## Relevance in Drug Development

While the primary applications of **N,N',N"-Triphenyl-1,3,5-benzenetriamine** and its derivatives are in materials science, the core triphenylamine structure is of interest in medicinal chemistry. However, direct applications of **N,N',N"-Triphenyl-1,3,5-benzenetriamine** in drug development are not well-documented in the reviewed literature. The broader class of triarylamines has been explored for various biological activities, but specific studies focusing on this compound's therapeutic potential are lacking. Further research would be required to establish any significant role in this field.

## Visualizations

To aid in the understanding of the synthesis processes, the following diagrams illustrate the experimental workflows.



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Caption: Synthesis of **N,N',N"-Triphenyl-1,3,5-benzenetriamine** from 3,5-dihydroxyphenol.



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Caption: Synthesis of **N,N',N"-Triphenyl-1,3,5-benzenetriamine** from 1,3,5-trichlorobenzene.

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